

# 6-Amino-2-methylnicotinic acid chemical properties

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## Compound of Interest

Compound Name: 6-Amino-2-methylnicotinic acid

Cat. No.: B1451740

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An In-Depth Technical Guide to the Chemical Properties of **6-Amino-2-methylnicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

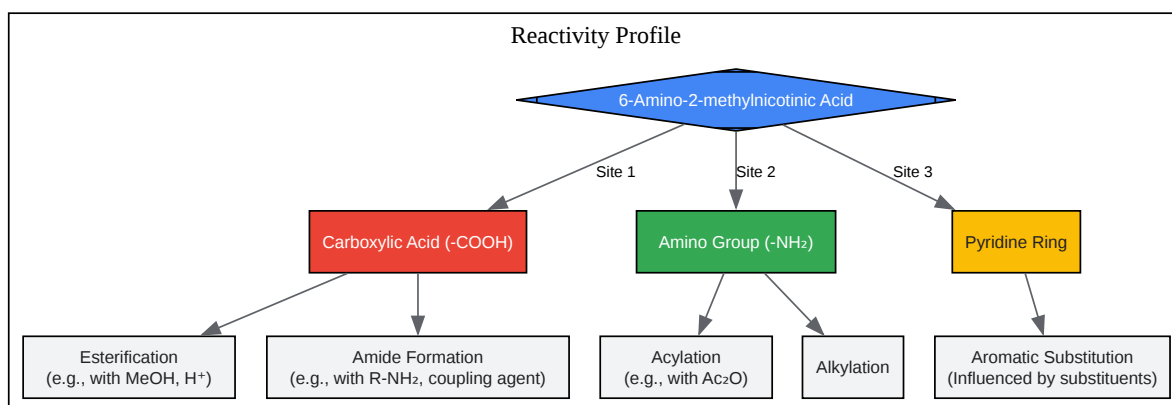
**6-Amino-2-methylnicotinic acid** is a substituted pyridine carboxylic acid that serves as a crucial heterocyclic building block in modern medicinal chemistry and organic synthesis. Its unique arrangement of an amino group, a methyl group, and a carboxylic acid on the pyridine core imparts a specific set of electronic and steric properties, making it a valuable synthon for creating complex molecular architectures. The strategic placement of these functional groups allows for a wide range of chemical transformations, enabling its incorporation into diverse scaffolds, particularly in the development of novel therapeutic agents. This guide provides a comprehensive overview of its core chemical properties, spectroscopic profile, reactivity, and handling, designed to equip researchers with the foundational knowledge required for its effective application.

## Chemical Identity and Molecular Structure

Correctly identifying a chemical entity is the bedrock of any scientific investigation. The fundamental identifiers for **6-Amino-2-methylnicotinic acid** are consolidated below, providing a clear and unambiguous reference for this compound.

Identifier	Value	Source(s)
IUPAC Name	6-amino-2-methylpyridine-3-carboxylic acid	[1]
CAS Number	680208-82-6	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[1][2]
Molecular Weight	152.15 g/mol	[1][3]
InChI	1S/C7H8N2O2/c1-4-5(7(10)11)2-3-6(8)9-4/h2-3H,1H3,(H2,8,9)(H,10,11)	[1][2]
InChIKey	TZZLIARCVQOPQS-UHFFFAOYSA-N	[1][2]
SMILES	CC1=C(C=CC(=N1)N)C(=O)O	[1]

The molecule's architecture, featuring a pyridine ring substituted at the 2-, 3-, and 6-positions, is visualized below. This arrangement is key to its chemical behavior, with the electron-donating amino and methyl groups influencing the reactivity of the electron-withdrawing carboxylic acid and the pyridine ring itself.



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## References

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